

Spectroscopic Profile of 2-Chloro-3-methoxyaniline: A Technical Guide

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Compound of Interest

Compound Name: 2-Chloro-3-methoxyaniline

CAS No.: 113206-03-4

Cat. No.: B051853

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic data for **2-Chloro-3-methoxyaniline**, a key intermediate in various synthetic applications. The information presented herein is intended to support researchers in the identification, characterization, and utilization of this compound.

Core Spectroscopic Data

The following sections detail the nuclear magnetic resonance (NMR), infrared (IR), and mass spectrometry (MS) data for **2-Chloro-3-methoxyaniline**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful technique for elucidating the structure of organic molecules. The following tables summarize the predicted ^1H and ^{13}C NMR spectral data for **2-Chloro-3-methoxyaniline**.

Table 1: ^1H NMR Spectroscopic Data (Predicted)

Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment
~7.0 - 7.2	m	1H	Ar-H
~6.7 - 6.9	m	2H	Ar-H
~3.9 (s)	s	2H	-NH ₂
~3.8 (s)	s	3H	-OCH ₃

Note: Predicted chemical shifts are based on the analysis of similar substituted aniline compounds. The exact chemical shifts and coupling constants may vary depending on the solvent and experimental conditions.

Table 2: ¹³C NMR Spectroscopic Data (Predicted)

Chemical Shift (δ , ppm)	Assignment
~155	C-OCH ₃
~145	C-NH ₂
~130	C-Cl
~125	Ar-CH
~115	Ar-CH
~110	Ar-CH
~56	-OCH ₃

Note: Predicted chemical shifts are based on additive rules and comparison with structurally related compounds.

Infrared (IR) Spectroscopy

IR spectroscopy provides information about the functional groups present in a molecule. The following table lists the expected characteristic absorption bands for **2-Chloro-3-methoxyaniline**.

Table 3: IR Spectroscopic Data (Predicted)

Wavenumber (cm ⁻¹)	Intensity	Assignment
3450 - 3300	Medium, Sharp (doublet)	N-H stretch (primary amine)
3100 - 3000	Weak to Medium	Aromatic C-H stretch
2950 - 2850	Weak to Medium	Aliphatic C-H stretch (-OCH ₃)
1620 - 1580	Medium to Strong	N-H bend (scissoring)
1600 - 1450	Medium to Strong	Aromatic C=C stretch
1250 - 1200	Strong	Aryl C-O stretch (asymmetric)
1050 - 1000	Medium	Aryl C-O stretch (symmetric)
800 - 600	Strong	C-Cl stretch

Mass Spectrometry (MS)

Mass spectrometry is used to determine the molecular weight and elemental composition of a compound.

Table 4: Mass Spectrometry Data

Parameter	Value	Source
Molecular Ion (MH) ⁺	157.9	[1]
Exact Mass	157.0294416 Da	

Experimental Protocols

The following sections describe the general methodologies for the synthesis and spectroscopic analysis of **2-Chloro-3-methoxyaniline**.

Synthesis of 2-Chloro-3-methoxyaniline[1]

A solution of 2-chloro-3-nitroanisole (1.0 eq) in a mixture of glacial acetic acid and ethanol is treated with iron powder (4.0 eq). The reaction mixture is heated to reflux for approximately 3.5 hours. After cooling, the mixture is diluted with water and neutralized with solid sodium carbonate. The product is extracted with dichloromethane, and the combined organic layers are washed with brine, dried over anhydrous sodium sulfate, filtered, and concentrated under reduced pressure to yield **2-Chloro-3-methoxyaniline**.^[1]

NMR Spectroscopy

^1H and ^{13}C NMR spectra are typically recorded on a 400 or 500 MHz spectrometer. A sample of 5-10 mg of **2-Chloro-3-methoxyaniline** is dissolved in a deuterated solvent, such as chloroform- d (CDCl_3) or dimethyl sulfoxide- d_6 ($\text{DMSO}-d_6$), containing tetramethylsilane (TMS) as an internal standard. The data is processed using appropriate software to obtain the final spectra.

IR Spectroscopy

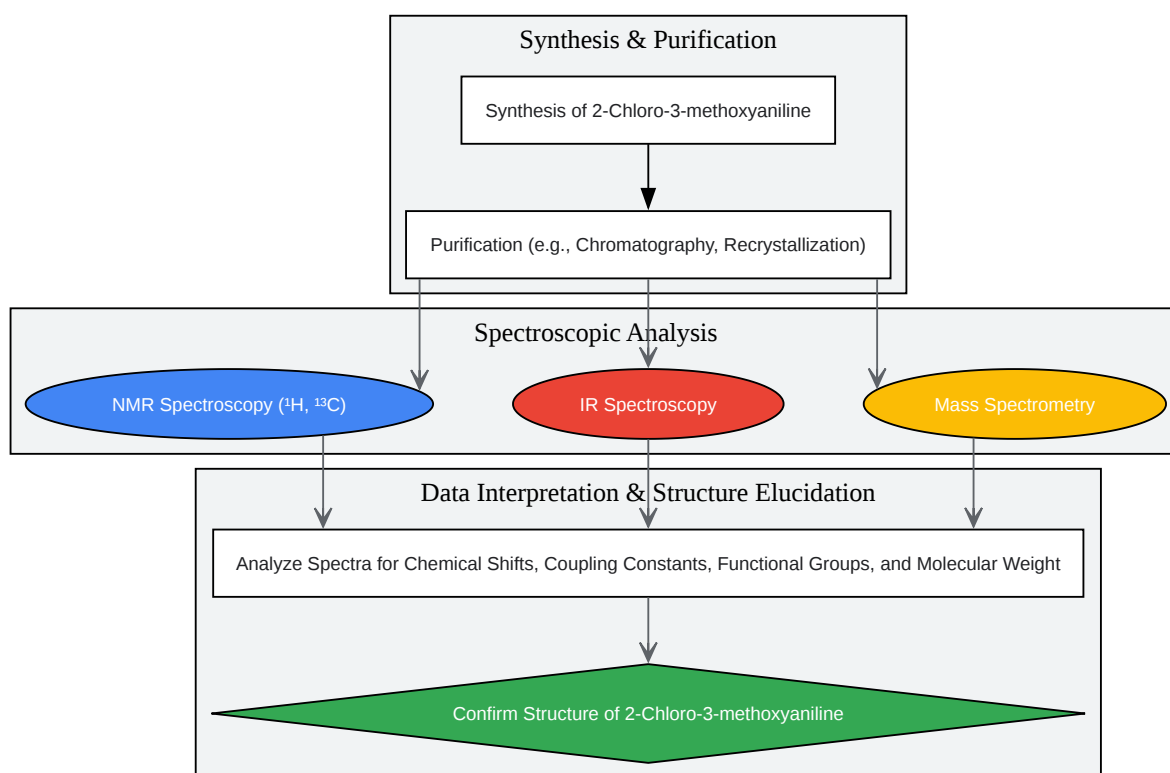
The infrared spectrum is obtained using a Fourier Transform Infrared (FTIR) spectrometer. A small amount of the solid sample is mixed with potassium bromide (KBr) and pressed into a thin pellet. Alternatively, a thin film of the sample can be cast on a salt plate (e.g., NaCl or KBr) from a solution in a volatile solvent. The spectrum is recorded over the range of 4000-400 cm^{-1} .

Mass Spectrometry

The mass spectrum is acquired using a mass spectrometer with an electrospray ionization (ESI) or electron ionization (EI) source. For ESI, the sample is dissolved in a suitable solvent (e.g., methanol or acetonitrile) and introduced into the spectrometer. High-resolution mass spectrometry (HRMS) can be used to determine the exact mass and confirm the elemental composition.

Visualizing the Workflow

The following diagram illustrates the general workflow for the spectroscopic characterization of a synthesized organic compound like **2-Chloro-3-methoxyaniline**.



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Spectroscopic analysis workflow.

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References

- 1. 2-Chloro-3-methoxyaniline synthesis - chemicalbook [chemicalbook.com]

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